

# Navigating the Toxicological Landscape of Bromadiolone: A Technical Guide

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Compound of Interest				
Compound Name:	Bromadoline			
Cat. No.:	B162770	Get Quote		

Executive Summary: This document provides a comprehensive technical overview of the toxicology of Bromadiolone, a potent second-generation anticoagulant rodenticide. It is crucial to distinguish Bromadiolone from **Bromadoline** (U-47931E), an opioid analgesic with a distinct chemical structure and pharmacological profile. This guide focuses exclusively on Bromadiolone, for which extensive toxicological data, including lethal dose (LD50) studies, are available. The information presented herein is intended for researchers, scientists, and drug development professionals.

### Introduction

Bromadiolone, a derivative of 4-hydroxycoumarin, is widely utilized in pest control for its high potency against rodents, including those resistant to first-generation anticoagulants.[1][2] Its mechanism of action involves the inhibition of the vitamin K epoxide reductase complex subunit 1 (VKORC1), an enzyme critical for the synthesis of vitamin K-dependent clotting factors.[3][4] This disruption of the coagulation cascade leads to internal hemorrhaging and eventual death. [5] The toxicological profile of Bromadiolone has been extensively studied to understand its effects on target and non-target species.

# **Quantitative Toxicology: Lethal Dose (LD50) Studies**

The acute oral toxicity of Bromadiolone has been determined in a variety of species. The following tables summarize the available LD50 data, providing a comparative view of species susceptibility.



Table 1: Acute Oral LD50 Values for Bromadiolone in Rodents

Species	Sex	LD50 (mg/kg body weight)	Citation
Rattus rattus (Black Rat)	Male	1.05	
Female	1.83		
Rattus norvegicus (Norway Rat)	-	1.125	
Mus musculus (House Mouse)	-	1.75	_

Table 2: Acute Oral LD50 Values for Bromadiolone in Non-Rodent Mammals

Species	LD50 (mg/kg body weight)	Notes	Citation
Rabbit	1		
Dog	> 10	Oral MTD	_
8.1	(males: 10.7, females: 6.3)		
Cat	> 25	Oral MTD	
Coyote (Canis latrans)	~10	Approximate LD50	-

Table 3: Acute Oral LD50 and LC50 Values for Bromadiolone in Birds



Species	Value	Route of Administration/Exp osure	Citation
Quail	1600 mg/kg	Oral	
Anas platyrhynchos (Mallard Duck)	440 ppm	Incorporated into food for 25 days	•

<sup>\*</sup>MTD: Maximum Tolerated Dose

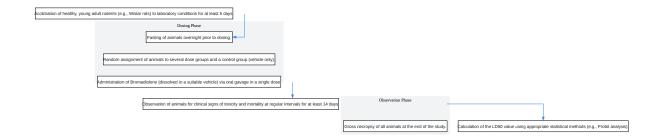
# **Experimental Protocols**

While specific, detailed experimental protocols for every cited study are not fully available in the public domain, the general methodology for determining acute oral LD50 values in rodents can be outlined based on standard toxicological practices.

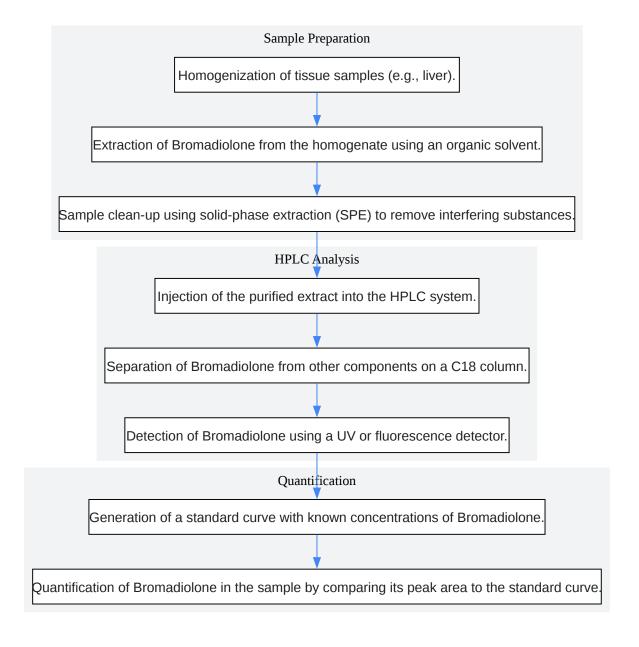
# Acute Oral LD50 Determination in Rodents (General Protocol)

This protocol is a generalized representation based on common methodologies.













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